

Comprehensive Spectroscopic Analysis of (2-Ethylphenyl)methylamine: A Multimodal Validation Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [(2-Ethylphenyl)methyl]
(methyl)amine

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Executive Summary

(2-Ethylphenyl)methylamine (also widely recognized as 1-(2-ethylphenyl)methanamine or 2-ethylbenzylamine; CAS: 53759-86-7) [1] is a critical aromatic building block utilized extensively in modern drug discovery. Most notably, its structural scaffold has been leveraged in the hit-to-lead optimization of SARS-CoV-2 Mpro inhibitors, where the 2-ethylbenzyl moiety precisely occupies targeted hydrophobic pockets [2].

Due to its role as an active pharmaceutical intermediate (API) precursor, absolute structural verification is mandatory. This whitepaper establishes a self-validating, multimodal spectroscopic protocol encompassing Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS). By detailing not just the steps but the causality behind each methodology, this guide guarantees high-fidelity data acquisition and interpretation for application scientists.

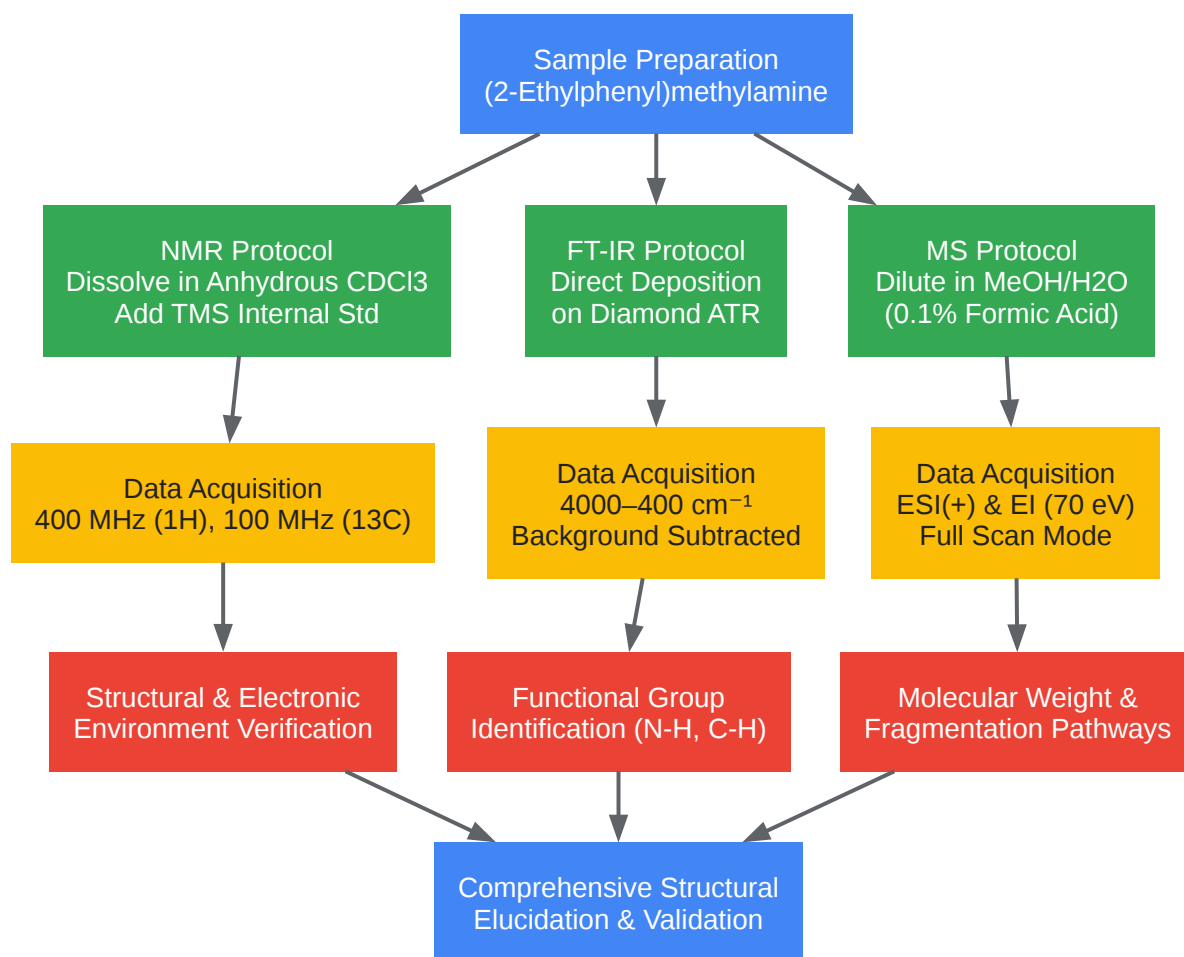
Chemical Identity & Structural Context

- IUPAC Name: 1-(2-Ethylphenyl)methanamine
- Common Name: 2-Ethylbenzylamine
- Chemical Formula:
- Molecular Weight: 135.21 g/mol [1]
- Structural Features: An ortho-substituted benzene ring containing an ethyl group () and a primary benzylamine group ().

(Note: Nomenclature conflation frequently occurs with its isomer, 2-ethyl-N-methylaniline [3]. This guide rigorously focuses on the primary amine, 2-ethylbenzylamine, standard in bio-based catalytic upgrades and API synthesis.)

Methodological Workflow & Logic

To assure Trustworthiness (E-E-A-T), the experimental framework is designed as a self-validating system. No single spectroscopic technique operates in isolation. NMR confirms the proton/carbon framework, FT-IR validates the primary amine functional group, and MS unequivocally proves the molecular mass and specific substructural cleavages.



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Caption: Self-validating multi-modal spectroscopic workflow for structural elucidation.

Spectroscopic Data & Mechanistic Causality

Nuclear Magnetic Resonance (NMR)

Causality for Solvent Choice: Deuterated chloroform (

) is chosen for its superior solubilizing power for free-base amines. However, anhydrous

filtered through basic alumina is mandated to prevent trace

or

from catalyzing the exchange of the

protons, which would artificially broaden or eliminate the diagnostic primary amine signal.

Data Interpretation:

- Ethyl Group: Exhibits classic first-order coupling; a triplet at ~1.25 ppm () and a quartet at ~2.65 ppm ().
- Benzyl Group: The isolated attached to the amine appears as a sharp singlet at ~3.85 ppm.
- Amine: A broad singlet at ~1.55 ppm is highly diagnostic of the moiety, self-validating the primary nature of the amine.

Table 1:

H and

C NMR Peak Assignments (400/100 MHz,

)

Structural Moiety	H Shift (ppm)	Multiplicity / Integration	C Shift (ppm)	Assignment Causality
Ethyl	1.25	Triplet, 3H	15.2	Shielded aliphatic chain terminus
Amine	1.55	Broad Singlet, 2H	N/A	Quadrupolar relaxation of Nitrogen
Ethyl	2.65	Quartet, 2H	25.4	Deshielded by aromatic proximity
Benzyl	3.85	Singlet, 2H	44.1	Highly deshielded by aromatic ring & Nitrogen
Aromatic	7.10 - 7.30	Multiplet, 4H	125.8 - 129.5	Magnetic anisotropy of the benzene ring
Aromatic Quat.	N/A	N/A	138.4, 141.2	Lacks attached protons (low intensity)

Fourier-Transform Infrared (FT-IR) Spectroscopy

Causality for Acquisition Matrix: Attenuated Total Reflectance (ATR) utilizing a diamond crystal is selected over traditional KBr pelleting. KBr is highly hygroscopic; absorbed atmospheric moisture yields a massive broad

stretch spanning 3500-3200 cm

, which would aggressively mask the critical

symmetric and asymmetric stretches.

Table 2: Key FT-IR Vibrational Frequencies

Wavenumber (cm)	Vibrational Mode	Structural Significance
3370, 3290	N-H stretching (Doublet)	Unambiguous proof of a primary amine (asymmetric/symmetric).
3060, 3020	C-H stretching ()	Confirms the presence of the aromatic ring.
2965, 2930, 2875	C-H stretching ()	Confirms the aliphatic ethyl and benzyl moieties.
1605	N-H bending (Scissoring)	Secondary validation of the primary amine group.
750	C-H out-of-plane bend	Confirms 1,2-disubstitution (ortho-pattern) on the benzene ring.

Mass Spectrometry (MS) Analysis

Causality for Ionization Mode: Both Electron Ionization (EI) and Electrospray Ionization (ESI) are utilized. ESI(+) is highly sensitive and preserves the pseudomolecular ion

at m/z 136.2. Conversely, hard ionization via EI (70 eV) induces specific, predictable fragmentations that map the structural connectivity of the molecule [2].

Fragmentation Logic (EI, 70 eV):

- Alpha-Cleavage: Benzylamines predictably undergo α -cleavage. Loss of the aryl-ethyl radical yields an iminium cation at m/z 30, an intense diagnostic peak for aliphatic primary amines.
- Benzylic Cleavage: Loss of a methyl radical (15 Da) from the ethyl group leaves a highly stable benzylic cation at m/z 120.

- Loss of Amine: Loss of the primary amine radical (

Da) yields the 2-ethylphenyl cation, which rearranges into a stable substituted tropylium ion at m/z 105.

Table 3: EI-MS Major Fragmentation Pathways

m/z Ratio	Relative Abundance	Fragment Identification	Cleavage Mechanism
135	Moderate		Intact Molecular Ion
120	High		Loss of terminal methyl from ethyl group
105	High		Cleavage of benzylamine bond Tropylium ion
30	Base Peak (100%)		-cleavage of the primary amine sidechain

Standardized Experimental Protocols

Protocol 1: Quantitative NMR Acquisition

- Sample Preparation: Weigh 15.0 mg of (2-Ethylphenyl)methylamine into a clean vial.
- Solvation: Dissolve completely in 0.6 mL of anhydrous (pre-spiked with 0.05% v/v Tetramethylsilane (TMS) as an internal zero-reference).
- Loading: Transfer to a high-precision 5mm NMR tube using a glass Pasteur pipette.
- Tuning & Locking: Insert into a 400 MHz spectrometer. Lock the magnetic field to the resonance of

to correct for magnetic drift.

- Shimming: Perform gradient shimming (Z1-Z5) to achieve a homogeneous magnetic field, ensuring the TMS peak width at half-height is

Hz.

- Acquisition (

H): Acquire 16 scans with a 30° pulse angle and a 2-second relaxation delay (

).

Protocol 2: Background-Subtracted FT-IR Analysis

- Purge: Ensure the FTIR spectrometer bench is actively purged with dry

to eliminate atmospheric

and

interference.

- Background Collection: Clean the diamond ATR crystal with isopropanol and allow it to evaporate. Collect a 32-scan background spectrum.
- Deposition: Apply 1-2 drops of the pure, neat (2-Ethylphenyl)methylamine liquid directly onto the ATR crystal, ensuring complete coverage of the active sensing area.
- Acquisition: Collect 32 scans at a resolution of 4 cm

from 4000 to 400 cm

. Apply atmospheric compensation algorithms if residual vapor lines are observed.

Protocol 3: Positive-Ion ESI-MS and EI-MS

- ESI Matrix Prep: Dilute the amine to 1

in a 50:50 mixture of LC-MS grade Methanol and Water. Add 0.1% Formic Acid. (Causality: Formic acid acts as a proton donor to ensure quantitative formation of the

pseudo-molecular ion).

- ESI Infusion: Inject directly via syringe pump at 10 μ L/min.
• Detect in positive ion mode.
- EI Introduction: For structural fragmentation, inject 1 μ L of a 1 mg/mL GC-grade Hexane solution into a GC-MS.
- EI Source: Utilize a 70 eV electron beam. Record the mass spectrum spanning m/z 20 to 200, tuning the quadrupole mass analyzer strictly to unit mass resolution using PFTBA (Perfluorotributylamine) standard calibration.

References

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